

corrosive effects of Diversol Bx on laboratory equipment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diversol Bx*

Cat. No.: *B1168746*

[Get Quote](#)

Technical Support Center: Diversol BX

Welcome to the Technical Support Center for **Diversol BX**. This resource is designed for researchers, scientists, and drug development professionals to address common concerns regarding the material compatibility and potential corrosive effects of **Diversol BX** on laboratory equipment. Here you will find frequently asked questions, troubleshooting guidance, and protocols to ensure the longevity and integrity of your laboratory apparatus.

Frequently Asked Questions (FAQs)

Q1: What is **Diversol BX** and what is its active ingredient?

A1: **Diversol BX** is a sanitizing cleaner used for cleaning and disinfecting food contact surfaces, processing equipment, and other hard, non-porous surfaces in industrial and institutional settings.[1][2] Its primary active ingredient is Sodium Dichloroisocyanurate (NaDCC), a chlorine-releasing compound that provides its disinfecting properties.[3] When dissolved in water, NaDCC forms hypochlorous acid (HOCl), the main agent responsible for sanitation.[4]

Q2: Can **Diversol BX** corrode stainless steel equipment?

A2: While NaDCC, the active ingredient in **Diversol BX**, is generally considered less corrosive to stainless steel than sodium hypochlorite (bleach), the potential for corrosion exists, particularly with prolonged exposure, improper dilution, or on lower grades of stainless steel

(e.g., 304 vs. 316).^{[5][6][7][8]} Corrosion can manifest as pitting, discoloration, or rusting, which can compromise the sterile nature of the surface by creating microscopic sites where microorganisms can harbor.^[5] It is crucial to adhere to the manufacturer's recommended concentrations and contact times and to rinse surfaces thoroughly with potable water after disinfection.^[1]

Q3: What types of laboratory plastics are compatible with **Diversol BX**?

A3: The compatibility of plastics depends on their chemical composition. Many common laboratory plastics have good resistance to chlorine-based disinfectants at proper dilutions.

- Polypropylene (PP): Generally shows good chemical resistance and is used for a wide range of lab items like beakers and bottles.^[9] It is resistant to many acids and bases.^[10]
- High-Density Polyethylene (HDPE): Has good chemical resistance and high tensile strength, making it suitable for rigid bottles.^[9]
- Polycarbonate (PC): Can be susceptible to environmental stress cracking when exposed to certain chemicals, especially under stress.^{[7][11]} Alkaline solutions and some solvents can damage polycarbonate.^{[11][12]} Compatibility should be verified, especially for long-term exposure.
- Polytetrafluoroethylene (PTFE): Possesses exceptional resistance to nearly all chemicals and is suitable for the most demanding applications.^[9]

Users should always consult manufacturer guidelines or perform compatibility testing if there is any doubt.^[13]

Q4: Are there materials that should NOT be exposed to **Diversol BX**?

A4: Yes. Based on product documentation for similar detergents, **Diversol BX** should not be used on aluminum, soft metals, or galvanized surfaces.^[14] Contact with acids should also be avoided, as it can liberate toxic chlorine gas.^{[3][14]}

Troubleshooting Guide

This guide addresses specific issues that may arise from the use of **Diversol BX** on laboratory equipment.

Issue 1: I've noticed pitting or discoloration on my stainless steel surfaces.

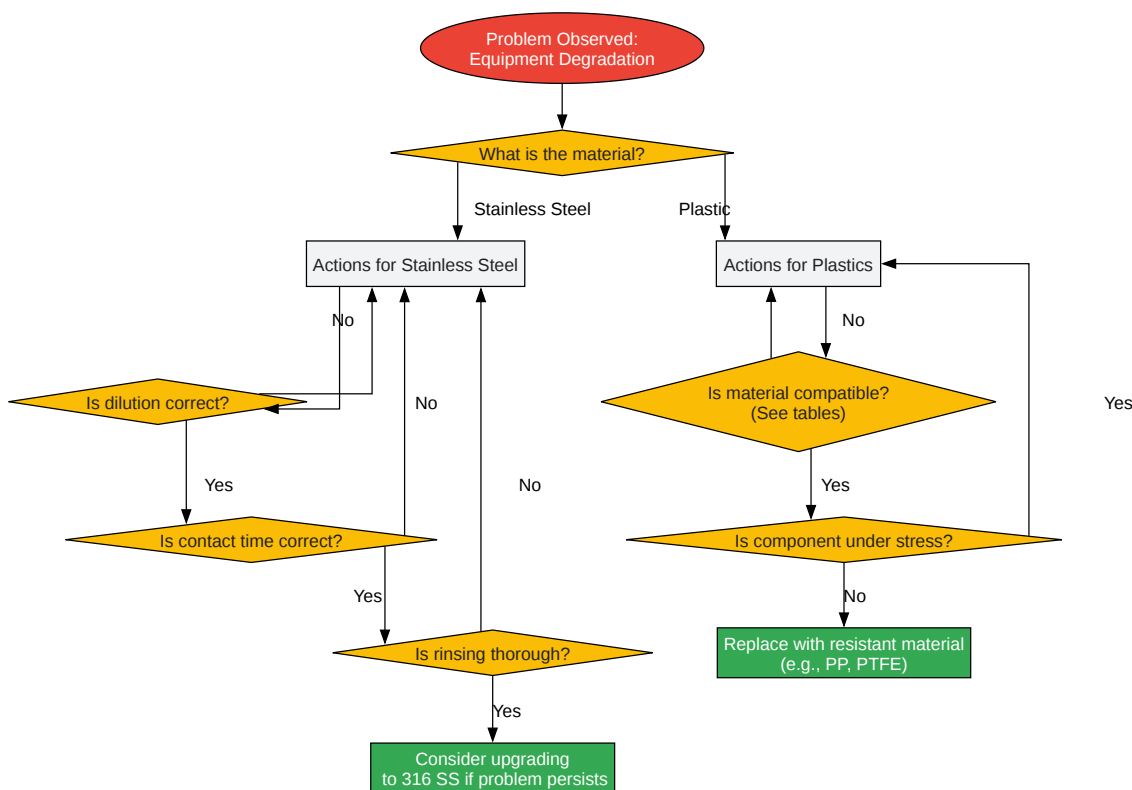
- Possible Cause 1: Incorrect Dilution. Using a concentration higher than recommended by the manufacturer increases the corrosive potential.
- Troubleshooting Step: Verify your dilution procedure against the product label (a common sanitizing solution is 3g per liter of water).^[1] Ensure the powder is fully dissolved.
- Possible Cause 2: Prolonged Contact Time. Leaving the disinfectant solution on surfaces for longer than the specified contact time can initiate corrosion.
- Troubleshooting Step: Follow the recommended contact time and ensure surfaces are thoroughly rinsed with potable water immediately after this period.^[1]
- Possible Cause 3: Low-Grade Stainless Steel. Equipment made from lower grades of stainless steel, such as 304, is more susceptible to corrosion from chloride-containing solutions compared to higher grades like 316.^[7]
- Troubleshooting Step: Identify the grade of your stainless steel. If using a lower grade, minimize contact time and ensure thorough rinsing. For new equipment, consider specifying 316-grade stainless steel for better corrosion resistance.

Issue 2: Plastic components (e.g., tubing, connectors) have become brittle, cracked, or cloudy.

- Possible Cause 1: Material Incompatibility. The plastic material may not be compatible with chlorine-based disinfectants, leading to environmental stress cracking (ESC).^[15] This is particularly a risk for materials like polycarbonate under physical stress.^[7]
- Troubleshooting Step: Identify the type of plastic. Refer to the material compatibility tables below. If the material is known to have limited resistance, consider switching to a more resistant plastic like PP or PTFE for replacement parts.

- Possible Cause 2: High Temperature. Applying the disinfectant solution at elevated temperatures can accelerate chemical attack on some polymers.
- Troubleshooting Step: Apply the solution at the temperature specified by the manufacturer's instructions, typically between 49–57° C (120–135° F) for cleaning, followed by a sanitizing rinse.^[1]

Troubleshooting Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for equipment degradation.

Data Presentation: Material Compatibility

The following tables provide a general guide to the compatibility of common laboratory materials with Sodium Dichloroisocyanurate (NaDCC), the active ingredient in **Diversol BX**. Ratings are based on published chemical resistance data and should be used as a starting point. For critical applications, specific testing is recommended.

Table 1: Metals

Material	Grade	Compatibility Rating	Notes
Stainless Steel	316	Good	More resistant to pitting and crevice corrosion from chlorides. [7]
Stainless Steel	304	Fair	Susceptible to corrosion with extended contact or high concentrations. [7]
Aluminum	-	Poor	Not recommended for use. [14]

| Galvanized Surfaces | - | Poor | Not recommended for use.[\[14\]](#) |

Table 2: Plastics & Elastomers

Material	Abbreviation	Compatibility Rating	Notes
Polypropylene	PP	Excellent	Highly resistant to inorganic acids and bases.[10][16]
Polytetrafluoroethylene	PTFE	Excellent	Unrivalled resistance to almost all chemicals.[9]
High-Density Polyethylene	HDPE	Good	Good general chemical resistance. [9]
Polycarbonate	PC	Fair to Poor	Susceptible to stress cracking and attack by alkaline solutions.[7] [11][12]
Polyvinyl Chloride	PVC	Good	Generally good resistance, but can vary by formulation.

| Silicone | - | Fair to Good | Generally good, but may be affected by strong oxidizing agents. [15] |

Rating Key: Excellent - No effect; Good - Minor effect, suitable for long-term use; Fair - Moderate effect, suitable for short-term use, testing recommended; Poor - Severe effect, not recommended.

Experimental Protocols

For laboratories needing to validate the compatibility of a specific piece of equipment with **Diversol BX**, the following protocol provides a framework for testing. This method is adapted from industry standards for evaluating the resistance of plastics and metals to chemical agents (e.g., ASTM D543, ASTM G1/G31).[8][10][17]

Protocol: Material Compatibility Immersion Test

1. Objective: To determine the effect of **Diversol BX** solution on the physical properties of a material sample under controlled laboratory conditions.

2. Materials:

- Material coupons (samples) of the equipment in question (e.g., stainless steel 304, polycarbonate). Minimum of 3 test coupons and 3 control coupons.
- **Diversol BX** powder.
- Deionized water.
- Glass beakers or other inert containers.
- Analytical balance (accurate to 0.1 mg).
- Calipers.
- Personal Protective Equipment (gloves, goggles).

3. Procedure:

- Preparation of Coupons:
 - Clean all coupons according to standard procedures (e.g., ASTM G1) to remove any surface contaminants.[\[17\]](#)
 - Dry the coupons completely.
 - Measure the initial dimensions (length, width, thickness) of each coupon using calipers.
 - Weigh each coupon to the nearest 0.1 mg and record this as the "Initial Mass."
- Solution Preparation:
 - Prepare the **Diversol BX** solution at the highest concentration used in your laboratory protocols (e.g., 6 g/L for cleaning).

- Prepare a control solution of deionized water.
- Immersion:
 - Place the 3 test coupons in a beaker and completely submerge them in the **Diversol BX** solution.
 - Place the 3 control coupons in a separate beaker and submerge them in deionized water.
 - Cover the beakers to prevent evaporation.
- Exposure:
 - Maintain the beakers at a constant ambient temperature for a specified duration (e.g., 72 hours). The duration should reflect a "worst-case" scenario for exposure in your lab.
- Post-Exposure Evaluation:
 - Carefully remove the coupons from the solutions.
 - Rinse all coupons thoroughly with deionized water.
 - Dry the coupons completely using a lint-free cloth.
 - Perform a visual inspection and record any changes: discoloration, staining, pitting, swelling, cracking, or cloudiness.
 - Weigh each dried coupon and record this as the "Final Mass."
 - Measure the final dimensions of each coupon.

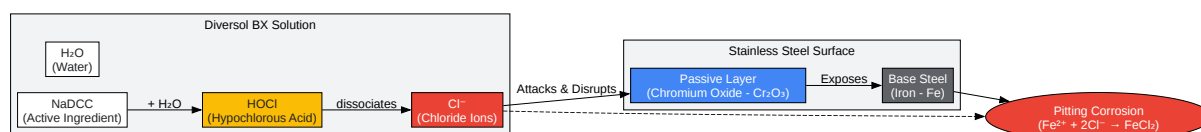
4. Data Analysis:

- Calculate Mass Change (%):
$$\frac{(\text{Final Mass} - \text{Initial Mass})}{\text{Initial Mass}} \times 100$$
- Calculate Dimensional Change (%):
$$\frac{(\text{Final Dimension} - \text{Initial Dimension})}{\text{Initial Dimension}} \times 100$$

- Compare the average changes in the test coupons to the control coupons. A significant difference indicates an effect from the disinfectant.

Corrosion Mechanism Diagram

This diagram illustrates the simplified chemical pathway by which chlorine-based disinfectants can induce corrosion on stainless steel.



[Click to download full resolution via product page](#)

Caption: Simplified mechanism of chloride-induced steel corrosion.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pestanpipes.com [pestanpipes.com]
- 2. Silicone - Chemical Compatibility Chart [blog.darwin-microfluidics.com]
- 3. Material Compatibility Testing - Viroxy [viroxylabs.com]
- 4. usplastic.com [usplastic.com]
- 5. assets.ctfassets.net [assets.ctfassets.net]
- 6. tecolab-global.com [tecolab-global.com]

- 7. theplasticshop.co.uk [theplasticshop.co.uk]
- 8. tft-pneumatic.com [tft-pneumatic.com]
- 9. PP (Polypropylene) – Chemical Resistance Chart [blog.darwin-microfluidics.com]
- 10. hmcpolymers.com [hmcpolymers.com]
- 11. ledrays.com [ledrays.com]
- 12. gmpplastic.com [gmpplastic.com]
- 13. FDA Medical Device Material Performance Requirements | Test Labs UK [testlabsuk.com]
- 14. jehbco.com.au [jehbco.com.au]
- 15. goodyearrubberproducts.com [goodyearrubberproducts.com]
- 16. braskem.com.br [braskem.com.br]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [corrosive effects of Diversol Bx on laboratory equipment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1168746#corrosive-effects-of-diversol-bx-on-laboratory-equipment]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com